

Personal protective equipment for handling 3-Oxo-3-phenylpropanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxo-3-phenylpropanoic acid

Cat. No.: B1214576

[Get Quote](#)

Essential Safety and Handling Guide for 3-Oxo-3-phenylpropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Oxo-3-phenylpropanoic acid** (CAS No. 614-20-0). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

3-Oxo-3-phenylpropanoic acid is classified as an irritant. Based on data for the closely related compound, 2-Oxo-3-phenylpropanoic acid, it is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, stringent use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling acids and ketones. Ensure gloves are inspected for integrity before each use.
Eye and Face Protection	Safety goggles and face shield	Use tightly sealed safety goggles. A face shield should be worn in addition to goggles when there is a risk of splashing.
Skin and Body Protection	Laboratory coat	A full-length laboratory coat must be worn and kept fastened.
Respiratory Protection	Respirator	Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases if working outside of a certified chemical fume hood or if dust is generated.

Safe Handling and Operational Plan

A systematic approach to handling **3-Oxo-3-phenylpropanoic acid** is essential to minimize exposure and prevent accidents.

Operational Workflow:

- Preparation:
 - Ensure a certified chemical fume hood is operational and available.
 - Assemble all necessary equipment and reagents before handling the compound.

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Handling:
 - All weighing and transferring of the solid compound must be conducted within a chemical fume hood to avoid inhalation of any dust.
 - Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
Recommended storage is at 2-8°C in a refrigerator.[\[2\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **3-Oxo-3-phenylpropanoic acid** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Procedures:

- Waste Chemical: Dispose of unused or waste **3-Oxo-3-phenylpropanoic acid** as hazardous chemical waste. It must be placed in a clearly labeled, sealed container.
- Contaminated Materials: All disposable PPE (gloves, etc.), weighing papers, and any other materials that have come into contact with the chemical should be collected in a designated hazardous waste container.
- Regulatory Compliance: All waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.

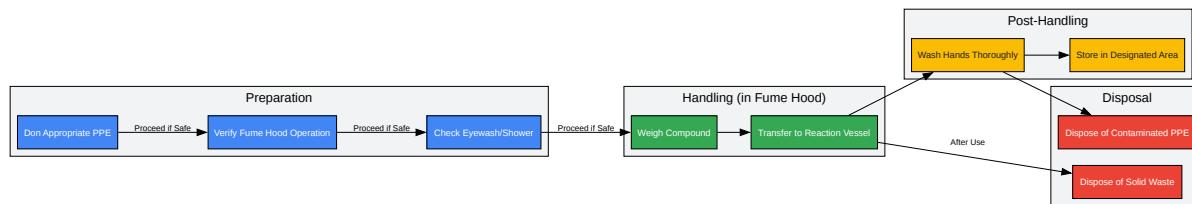
Physical and Chemical Properties

A summary of the key quantitative data for **3-Oxo-3-phenylpropanoic acid** is provided below.

Property	Value
CAS Number	614-20-0
Molecular Formula	C ₉ H ₈ O ₃
Molecular Weight	164.16 g/mol [2][3][4]
Melting Point	98-100 °C
Boiling Point	349.1 °C at 760 mmHg
Density	1.242 g/cm ³

Safe Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **3-Oxo-3-phenylpropanoic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **3-Oxo-3-phenylpropanoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 3-Oxo-3-phenylpropanoic acid | CymitQuimica [cymitquimica.com]
- 4. Benzoylacetic acid | C9H8O3 | CID 97045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Oxo-3-phenylpropanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214576#personal-protective-equipment-for-handling-3-oxo-3-phenylpropanoic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com